

A Comprehensive Technical Guide to 1H-Pyrazole-4-Carboxylic Acid Hydrate

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Compound of Interest

Compound Name: *1H-pyrazole-4-carboxylic acid
hydrate*

Cat. No.: *B13201730*

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For Researchers, Scientists, and Drug Development Professionals

Abstract: 1H-Pyrazole-4-carboxylic acid and its hydrated form are pivotal heterocyclic building blocks in modern chemical and pharmaceutical research. Possessing a unique aromatic system with two adjacent nitrogen atoms, the pyrazole scaffold offers a versatile platform for developing a wide array of bioactive molecules. Its structural rigidity, capacity for hydrogen bonding, and favorable physicochemical properties have established it as a privileged scaffold in medicinal chemistry. This guide provides an in-depth exploration of the chemical identity, synthesis, key applications, and safety considerations of **1H-pyrazole-4-carboxylic acid hydrate**, offering field-proven insights for professionals in drug discovery and development.

Core Chemical Identity and Physicochemical Properties

The foundational step in utilizing any chemical compound is a thorough understanding of its identity and properties. While often referred to interchangeably in literature, it is crucial to distinguish between the anhydrous and hydrated forms.

- CAS Number:
 - **1H-Pyrazole-4-carboxylic acid hydrate**: 1209620-58-5[1]
 - 1H-Pyrazole-4-carboxylic acid (Anhydrous): 37718-11-9[2][3][4]
- Molecular Formula: C₄H₄N₂O₂[2][3]
- Molecular Weight: 112.09 g/mol (anhydrous)[2][3]
- Common Synonyms: 4-Carboxypyrazole, Pyrazole-4-carboxylic Acid[3][5]

The structure features a five-membered aromatic ring containing two adjacent nitrogen atoms, with a carboxylic acid group at the 4-position. This arrangement allows the molecule to act as both a hydrogen bond donor and acceptor, a critical feature for molecular recognition in biological systems.

Physicochemical Data Summary

Property	Value	Source(s)
Appearance	White to cream powder	[4]
Melting Point	281-283 °C	[5]
IUPAC Name	1H-pyrazole-4-carboxylic acid	[3][4]
InChI Key	IMBBXSASDSZJSX-UHFFFAOYSA-N	[3][4][5]
SMILES	C1=C(C=NN1)C(=O)O	[3]

Synthesis and Reaction Mechanisms

The synthesis of pyrazole-4-carboxylic acids and their esters is well-established, with the Vilsmeier-Haack reaction being a prominent and efficient methodology. This reaction is favored for its use of readily available starting materials and its high yields.[6][7]

Causality of Experimental Choice: The Vilsmeier reagent, a chloromethyleniminium ion typically formed from phosphorus oxychloride (POCl_3) and dimethylformamide (DMF), is a potent electrophile. It selectively attacks the active methylene carbon of β -keto ester hydrazones, initiating a cyclization cascade that results in the stable pyrazole ring system.^[6] This method is highly efficient for creating the C4-carboxy functionality directly.

Detailed Experimental Protocol: Vilsmeier Cyclization of Hydrazones

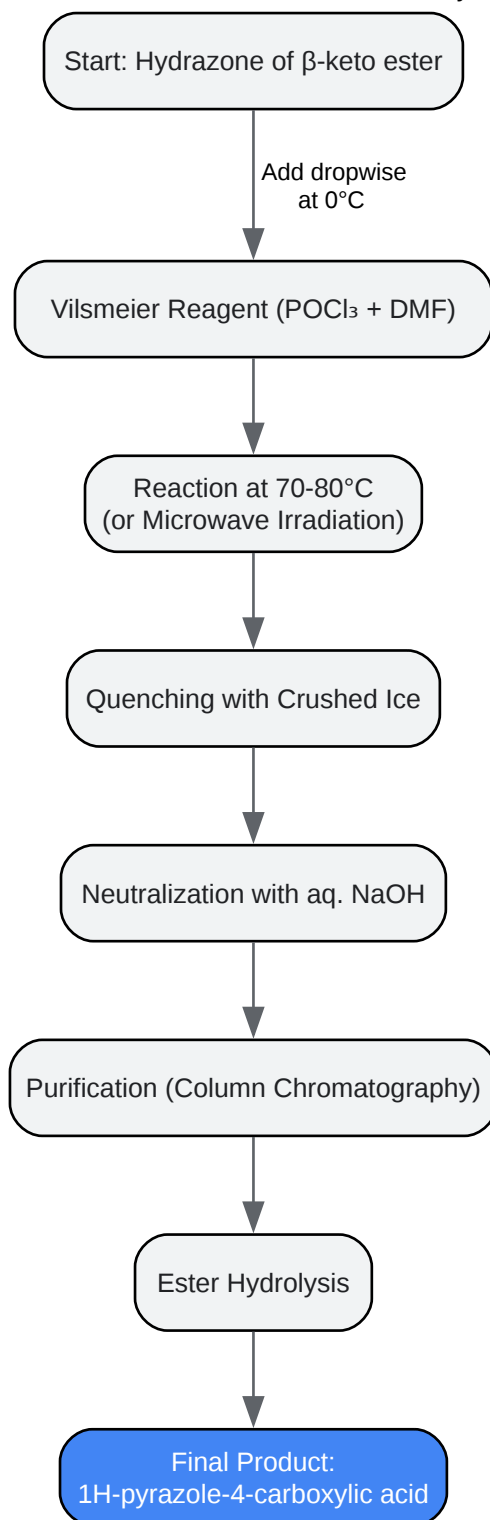
This protocol describes a general method for synthesizing 1H-pyrazole-4-carboxylic acid esters, which can subsequently be hydrolyzed to the target carboxylic acid.^{[6][7]}

- **Reagent Preparation:** In a fume hood, add phosphorus oxychloride (POCl_3 , 0.003 mol) dropwise to an ice-cold, stirred solution of the starting hydrazone (0.001 mol) in dry dimethylformamide (DMF, 4 mL). The dropwise addition is critical to control the exothermic reaction.
- **Reaction:** Allow the reaction mixture to warm to room temperature and then heat at 70-80°C for approximately 4 hours. The elevated temperature drives the cyclization to completion.
- **Quenching and Precipitation:** Carefully pour the resulting mixture onto crushed ice. This step quenches the reaction and precipitates the crude product.
- **Neutralization:** Neutralize the mixture with a dilute sodium hydroxide (NaOH) solution. This step is essential for ensuring the product is in its desired form and for aiding precipitation. The product, a pale yellow solid, should precipitate upon standing overnight.^{[6][7]}
- **Purification:** The crude product is then purified using column chromatography on silica gel with an appropriate solvent system (e.g., ethyl acetate/petroleum ether) to yield the pure pyrazole ester.^{[6][7]}
- **Hydrolysis (to Acid):** The purified ester is subsequently hydrolyzed to the carboxylic acid using standard conditions, such as refluxing with aqueous NaOH, followed by acidic workup to protonate the carboxylate.

Microwave-Assisted Synthesis: A modern variation involves subjecting the reaction mixture to microwave irradiation after the addition of POCl_3 . This technique significantly reduces the

reaction time (to minutes) and often increases the product yield, making it a preferred method for rapid synthesis.[6][7]

Figure 2: General Workflow for Vilsmeier Synthesis

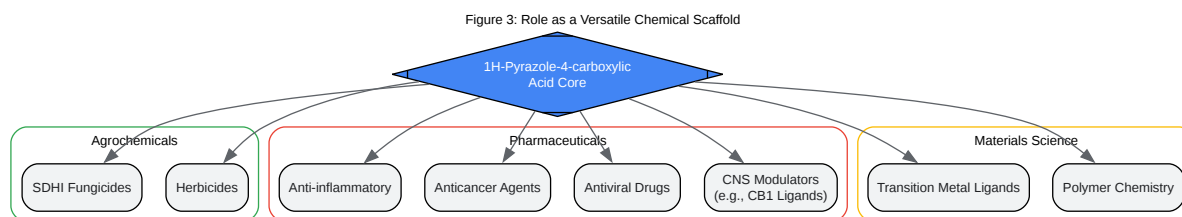


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Applications in Research and Drug Development

The pyrazole ring is a bioisostere for other aromatic systems like benzene or imidazole, often leading to improved potency and better physicochemical properties such as solubility and lipophilicity.[8] This makes 1H-pyrazole-4-carboxylic acid a highly valuable scaffold.

- **Agrochemicals:** The compound is a key intermediate in the synthesis of modern fungicides that act by inhibiting succinate dehydrogenase (SDHI).[9] Its derivatives are also used to develop novel herbicides and pesticides, contributing to crop protection.[10]
- **Pharmaceuticals:** Pyrazole derivatives exhibit a vast range of biological activities, including anti-inflammatory, anticancer, antimicrobial, antidepressant, and antiviral properties.[11][12][13]
 - **Anti-inflammatory Agents:** The scaffold is present in several non-steroidal anti-inflammatory drugs (NSAIDs).[12]
 - **Oncology:** Pyrazole-containing compounds are being studied in the fight against cancer, with some derivatives showing significant efficacy against glioblastoma.[7][11]
 - **Metabolic Diseases:** Y-700, a potent xanthine oxidoreductase inhibitor developed from this core structure, has applications in treating conditions related to high uric acid levels.[14]
 - **CNS Disorders:** The pyrazole core was instrumental in developing inverse agonists for the CB1 cannabinoid receptor, which have been investigated for various neurological and metabolic conditions.[8][14]



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Safety, Handling, and Storage

As with any laboratory chemical, proper handling of **1H-pyrazole-4-carboxylic acid hydrate** is essential for ensuring researcher safety. The primary hazards are related to irritation.^{[2][3]}

GHS Hazard Classification

Hazard Statement	Code	Description	Source(s)
Skin Irritation	H315	Causes skin irritation	^{[2][15][16]}
Eye Irritation	H319	Causes serious eye irritation	^{[2][15][16]}
Respiratory Irritation	H335	May cause respiratory irritation	^{[2][15][16]}

Self-Validating Safety Protocol:

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust.^{[15][17]}
- Personal Protective Equipment (PPE):

- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.[\[2\]](#)[\[17\]](#)
- Eye Protection: Use tightly fitting safety goggles or a face shield.[\[15\]](#)[\[17\]](#)
- Skin and Body: Wear a lab coat and ensure skin is not exposed.[\[15\]](#)
- Handling: Avoid dust formation.[\[2\]](#) Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[\[15\]](#)
- First Aid Measures:
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[2\]](#)[\[15\]](#)
 - If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice.[\[15\]](#)
 - If Inhaled: Move person to fresh air. Call a physician if you feel unwell.[\[16\]](#)
- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated place.[\[16\]](#)

Conclusion

1H-Pyrazole-4-carboxylic acid hydrate is more than just a chemical reagent; it is a strategic tool for innovation in science. Its robust synthesis, versatile reactivity, and the proven biological activity of its derivatives make it an indispensable scaffold for researchers in agrochemicals and pharmaceuticals. A comprehensive understanding of its properties, synthesis, and safe handling procedures, as outlined in this guide, empowers scientists to fully leverage its potential in developing next-generation fungicides, life-saving therapeutics, and advanced materials.

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